

How to avoid phytotoxicity with DM-4107

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Compound of Interest

Compound Name: DM-4107

Cat. No.: B584660

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Technical Support Center: DM-4107 Frequently Asked Questions (FAQs)

Q1: What is **DM-4107** and what is its primary application?

Based on available scientific information, **DM-4107** is primarily known as a major metabolite of the human drug Tolvaptan.[1][2][3][4] Tolvaptan is used in clinical settings, and its metabolite, **DM-4107**, is studied in the context of human physiology, particularly its effects on liver transporters.[1]

One vendor of chemical compounds lists **DM-4107** as a selective plant growth regulator for rice; however, there is a lack of broader scientific literature, experimental data, or established agricultural use to support this application.[5]

Q2: I am experiencing phytotoxicity in my experiments with a compound labeled **DM-4107**. What could be the cause?

Currently, there is no established body of scientific literature or technical data detailing the use of **DM-4107** in plant science or agriculture. Therefore, specific guidance on phytotoxicity related to this compound in plants is not available. If you are experiencing unexpected effects on your plants with a substance labeled **DM-4107**, consider the following possibilities:

- **Product Misidentification:** The product you are using may not be the plant growth regulator you intended to use. Given that **DM-4107** is a well-documented human drug metabolite, it is possible there has been a mix-up in product naming or labeling.

- Contamination: The substance may be contaminated with other compounds that are causing the observed phytotoxicity.
- Alternative Product Name: You may be working with a different agricultural product that has a similar name. For instance, products like "Florel Growth Regulator" exist in the market.[6]

Troubleshooting Unexplained Phytotoxicity

If you are encountering phytotoxicity and suspect it is related to a misidentified or contaminated product, the following general troubleshooting steps are recommended:

- Verify the Certificate of Analysis (CoA): Cross-reference the CAS number (1346599-75-4 for the Tolvaptan metabolite) and other identifiers on your product's CoA with established chemical databases.[2][3][4][7][8]
- Consult the Supplier: Contact the supplier of the compound to confirm its intended use and to inquire about any known issues of phytotoxicity.
- Review Experimental Protocols: Double-check all aspects of your experimental setup, including concentration, application method, and environmental conditions, to rule out other potential causes of plant stress.

Experimental Protocols

As there are no established protocols for the application of **DM-4107** to plants, we cannot provide a detailed methodology. For general guidance on phytotoxicity testing of a novel compound, a dose-response study is a standard approach.

General Dose-Response Study Workflow:



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Caption: General workflow for a dose-response phytotoxicity study.

Signaling Pathways

There is no information available in the scientific literature regarding the signaling pathways of **DM-4107** in plants. The mechanism of action described for the human metabolite involves the inhibition of liver transporters such as NTCP, BSEP, MRP3, and MRP4.^[1]

Quantitative Data Summary

No quantitative data regarding the phytotoxicity of **DM-4107** in plants is available in the public domain. For the human metabolite, IC50 values for the inhibition of liver transporters have been published:

Transporter	IC50 (μM)
NTCP	95.6
BSEP	119
MRP3	61.2
MRP4	37.9

Data from MedchemExpress, citing Wan W L, et al. Synthesis of the major metabolites of Tolvaptan[J].^[1]

Disclaimer: The information provided is based on currently available scientific literature. The use of **DM-4107** in plant-related research is not well-documented. Researchers should exercise caution and verify the identity and intended application of their chemical compounds.

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